

Toxicological data for 9-Methyldecanal

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Compound of Interest

Compound Name: 9-Methyldecanal

CAS No.: 137352-60-4

Cat. No.: B128117

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An In-Depth Technical Guide to the Toxicological Profile of **9-Methyldecanal** (CAS: 137352-60-4)

Executive Summary

This technical guide provides a comprehensive toxicological evaluation of **9-Methyldecanal**, a saturated fatty aldehyde. Due to a notable absence of direct experimental data for this specific molecule in publicly accessible literature and regulatory databases, this assessment employs a scientifically robust read-across approach. This methodology leverages data from structurally similar analogs, primarily its isomer 2-Methyldecanal, to infer the toxicological profile of the target compound. This approach is a cornerstone of modern chemical safety assessment, endorsed by regulatory bodies worldwide. The evaluation concludes that **9-Methyldecanal** is not expected to pose a genotoxic risk. Its primary toxicological consideration is a potential for skin sensitization, for which a quantitative risk assessment can be performed using derived sensitization thresholds from analog data.

Introduction and the Imperative for a Read-Across Approach

9-Methyldecanal (CAS: 137352-60-4) is an 11-carbon branched-chain aliphatic aldehyde.^[1] Aliphatic aldehydes are a significant class of chemicals used widely as fragrance and flavor ingredients. A thorough understanding of their toxicological profile is essential for ensuring consumer and occupational safety.

A diligent search of scientific literature and regulatory databases reveals a significant gap in experimental toxicological data for **9-Methyldecanal** specifically. In such scenarios, abandoning safety assessment is not an option. Instead, regulatory science relies on the principle of read-across. This involves predicting the properties of a "target" chemical (**9-Methyldecanal**) by using data from one or more "source" chemicals that are structurally and functionally similar. The fundamental premise is that similar chemical structures will have similar physicochemical properties, be metabolized through similar pathways, and thus exhibit similar toxicological profiles.

For this assessment, the primary source analog is the isomer 2-Methyldecanal (CAS: 19009-56-4), for which a comprehensive safety assessment has been conducted by the Research Institute for Fragrance Materials (RIFM).^[2] Data from the parent n-alkanal, Decanal (CAS: 112-31-2), is also considered for baseline comparison.^[3]

Physicochemical Properties and Justification for Read-Across

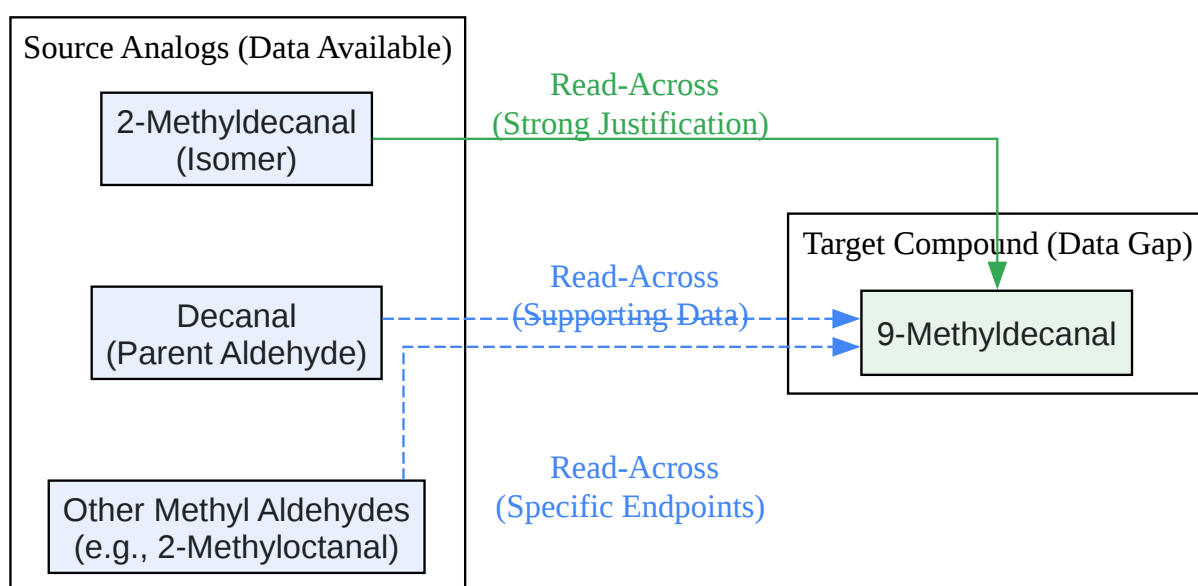
The validity of a read-across approach is founded on the physicochemical similarity between the target and source compounds. The aldehyde functional group is the key toxicopharmacological feature, and the alkyl chain length and branching pattern influence properties like lipophilicity and absorption.

Table 1: Comparison of Physicochemical Properties of **9-Methyldecanal** and Analogs

Property	9-Methyldecanal (Target)	2-Methyldecanal (Source)	Decanal (Source)
CAS Number	137352-60-4[1]	19009-56-4[4]	112-31-2[3]
Molecular Formula	C ₁₁ H ₂₂ O[1]	C ₁₁ H ₂₂ O[4]	C ₁₀ H ₂₀ O[3]
Molecular Weight	170.29 g/mol [1]	170.29 g/mol [4]	156.26 g/mol [3]
Calculated LogP	4.1[1]	4.4[4]	3.8[3]

The identical molecular formula and weight of the isomers, along with their similar lipophilicity (LogP), provide a strong basis for grouping these substances and using read-across for toxicological endpoint assessment.

Fig 1. Read-Across Logic



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Fig 1. Read-Across Logic for **9-Methyldecanal**.

Toxicological Hazard Assessment (via Read-Across)

The following sections summarize the toxicological profile of **9-Methyldecanal** as inferred from its structural analogs. The primary source of data is the RIFM Safety Assessment for 2-Methyldecanal.[2]

Acute Toxicity

No direct data is available for **9-Methyldecanal**. Aliphatic aldehydes generally exhibit low acute toxicity via oral and dermal routes. For the analog Decanal, the oral LD50 in rats is >5 g/kg and the dermal LD50 in rabbits is >5 g/kg, indicating low acute toxicity. A similar profile is expected for **9-Methyldecanal**.

Skin and Eye Irritation

Data for the analog Decanal suggests it can be a skin and eye irritant.[3] As a reactive aldehyde, **9-Methyldecanal** should be considered a potential irritant until specific data proves otherwise. In formulation risk assessments, its concentration would be managed to avoid such effects.

Skin Sensitization

Skin sensitization is a key endpoint for fragrance ingredients. The potential of a substance to induce skin allergy is assessed, and a threshold for the induction of this effect is determined.

Methodology: The Murine Local Lymph Node Assay (LLNA) The LLNA is the standard in vivo method for assessing skin sensitization potential. It quantifies the proliferation of lymphocytes in the draining lymph nodes following dermal application of a test chemical. An increase in proliferation above a defined threshold (typically a Stimulation Index >3) indicates a sensitization potential.

Expert Insight: The LLNA is preferred over older guinea pig methods because it is more humane, quantitative, and provides a dose-response relationship. From this dose-response curve, a crucial value can be derived: the EC3 value, which is the estimated concentration of the chemical required to produce a threefold increase in lymphocyte proliferation. This EC3 value is a direct measure of a substance's sensitization potency.

Results (from 2-Methyldecanal): The RIFM safety assessment for 2-Methyldecanal established a No Expected Sensitization Induction Level (NESIL) of 5900 µg/cm². [2] The NESIL is a key

value for quantitative risk assessment (QRA) for fragrances. It is derived from all available sensitization data, including LLNA results, and represents the highest exposure level that is not expected to induce sensitization in humans. This value can be confidently read across to **9-Methyldecanal**.

Genotoxicity

Genotoxicity assessment is critical to rule out the potential for a chemical to cause DNA or chromosomal damage, which could lead to cancer or heritable defects. A standard battery of in vitro tests is typically required.

Expert Insight: The read-across approach is heavily utilized for genotoxicity. The RIFM assessment for 2-Methyldecanal concluded it is not expected to be genotoxic based on data from the read-across analog 2-methyloctanal.[2] This demonstrates confidence in the shared, non-genotoxic properties of this class of branched aldehydes.

Key Study: In Vitro Micronucleus Test (on 2-methyloctanal) This assay is used to detect chromosomal damage. Human peripheral blood lymphocytes were treated with the analog 2-methyloctanal. The substance did not induce an increase in micronuclei, indicating it is not clastogenic (does not cause chromosome breakage) under the test conditions.[2] Based on this and other supporting data, **9-Methyldecanal** is not expected to have genotoxic potential.[2]

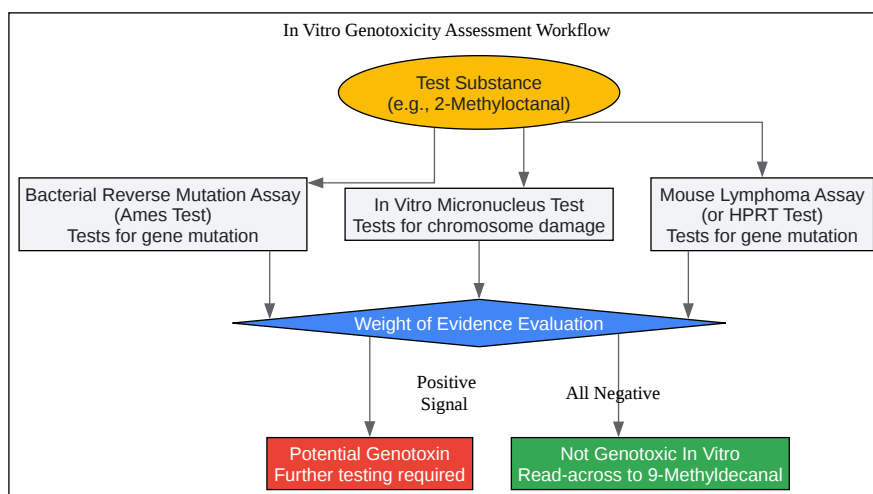


Fig 2. Genotoxicity Testing Workflow

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Fig 2. A typical workflow for in vitro genotoxicity assessment.

Repeated Dose and Reproductive Toxicity

For these higher-tier endpoints, the RIFM assessment for 2-Methyldecanal utilized data from another analog, 2-methylundecanal.[2] An OECD 414 prenatal developmental toxicity study in rats showed no adverse effects on development at relevant dose levels.[2] This data provides confidence that branched aldehydes in this category, including **9-Methyldecanal**, are not a concern for reproductive or developmental toxicity.

Risk Characterization

Hazard identification is only one part of the safety assessment. The final step is risk characterization, which combines the hazard profile with exposure estimates to determine if a substance is safe under its intended use conditions.

For fragrance ingredients like **9-Methyldecanal**, the risk assessment for skin sensitization is paramount. The process uses the NESIL value derived from analog data in a process called Quantitative Risk Assessment (QRA).

- Hazard Identification: **9-Methyldecanal** is identified as a potential skin sensitizer with a NESIL of 5900 $\mu\text{g}/\text{cm}^2$.
- Exposure Assessment: Aggregate exposure models (like Creme RIFM) estimate the amount of a fragrance ingredient a consumer is exposed to from all different product types (e.g., fine fragrance, shampoo, lotion).
- Risk Characterization: The estimated consumer exposure level (in $\mu\text{g}/\text{cm}^2$) is compared to the NESIL. If the exposure is below the NESIL, the product is considered safe with respect to skin sensitization. This process is used to set maximum acceptable concentration levels for the ingredient in various consumer product categories.[\[2\]](#)

Conclusion

While direct experimental toxicological data for **9-Methyldecanal** is scarce, a robust safety profile can be constructed using a scientifically-defended read-across approach from structural analogs.

- Genotoxicity: **9-Methyldecanal** is not considered to be genotoxic.
- Skin Sensitization: It is presumed to be a skin sensitizer, a common property for aliphatic aldehydes. A reliable No Expected Sensitization Induction Level (NESIL) of 5900 $\mu\text{g}/\text{cm}^2$, read across from its isomer 2-Methyldecanal, allows for its safe use to be managed through Quantitative Risk Assessment.
- Other Endpoints: The substance is expected to have low acute toxicity and is not a concern for reproductive or developmental toxicity based on available analog data.

This in-depth guide demonstrates how modern toxicological principles can be applied to ensure the safe use of chemicals even in the absence of a complete substance-specific dataset, upholding the highest standards of scientific integrity and consumer safety.

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